

9H-Purin-9-amine: Structural Architecture, Synthetic Methodologies, and Pharmaceutical Applications

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Compound of Interest

Compound Name: 9h-Purin-9-amine

CAS No.: 6313-13-9

Cat. No.: B3355635

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Executive Summary

9H-Purin-9-amine (CAS: 6313-13-9), commonly referred to as 9-aminopurine, is a specialized heterocyclic scaffold characterized by an exocyclic amino group covalently bonded to the N9 position of the purine ring. While standard purines (e.g., adenine, guanine) feature a carbon-nitrogen or hydrogen-nitrogen bond at the N9 position, the unique N-N bond in 9-aminopurine fundamentally alters its stereoelectronic profile, hydrogen-bonding capacity, and reactivity. This technical guide explores the structural nuances of **9H-Purin-9-amine**, dissects the mechanistic challenges of its synthesis, and provides a validated protocol for researchers in medicinal chemistry and drug development.

Molecular Architecture & Physicochemical Profile

The core structure of **9H-Purin-9-amine** consists of a planar, aromatic bicyclic system—a pyrimidine ring fused to an imidazole ring. The defining feature is the substitution of the hydrogen atom at the N9 position with an amino group ($-NH_2$)^[1].

This structural modification introduces the alpha-effect, a phenomenon where the repulsion between the unshared electron pairs on adjacent nitrogen atoms (the N9 atom of the ring and the nitrogen of the exocyclic amine) increases the ground-state energy of the molecule. Consequently, the N9-amino group exhibits distinct nucleophilic and hydrogen-bonding characteristics compared to C-linked amines (such as the C6-amine in 9H-purin-6-amine/adenine).

Quantitative Physicochemical Parameters

To facilitate compound characterization and computational modeling, the primary physicochemical and spectral properties of **9H-Purin-9-amine** are summarized below:

Property	Value	Source / Methodology
Molecular Formula	C 5H 5N 5	Computed[1]
Molecular Weight	135.13 g/mol	Computed (PubChem release 2025)[1]
Monoisotopic Mass	135.0545 Da	Computed[1]
Topological Polar Surface Area	69.6 Å ²	2D structural mapping[1]
XLogP3 (Lipophilicity)	-0.2	Computed[1]
SMILES String	<chem>C1=C2C(=NC=N1)N(C=N2)N</chem>	IUPAC standard[1]
1 H NMR Diagnostic Shifts	δ 5.70 - 5.93 ppm	Exocyclic N9-NH 2protons[2]
13 C NMR Diagnostic Shifts	δ 135.4 - 140.9 ppm	Purine C-2 carbon[2]

Synthetic Methodologies: Overcoming Cyclization Artifacts

The synthesis of 9-aminopurines presents unique mechanistic hurdles, primarily due to the competing nucleophilicity of adjacent nitrogen atoms during ring closure.

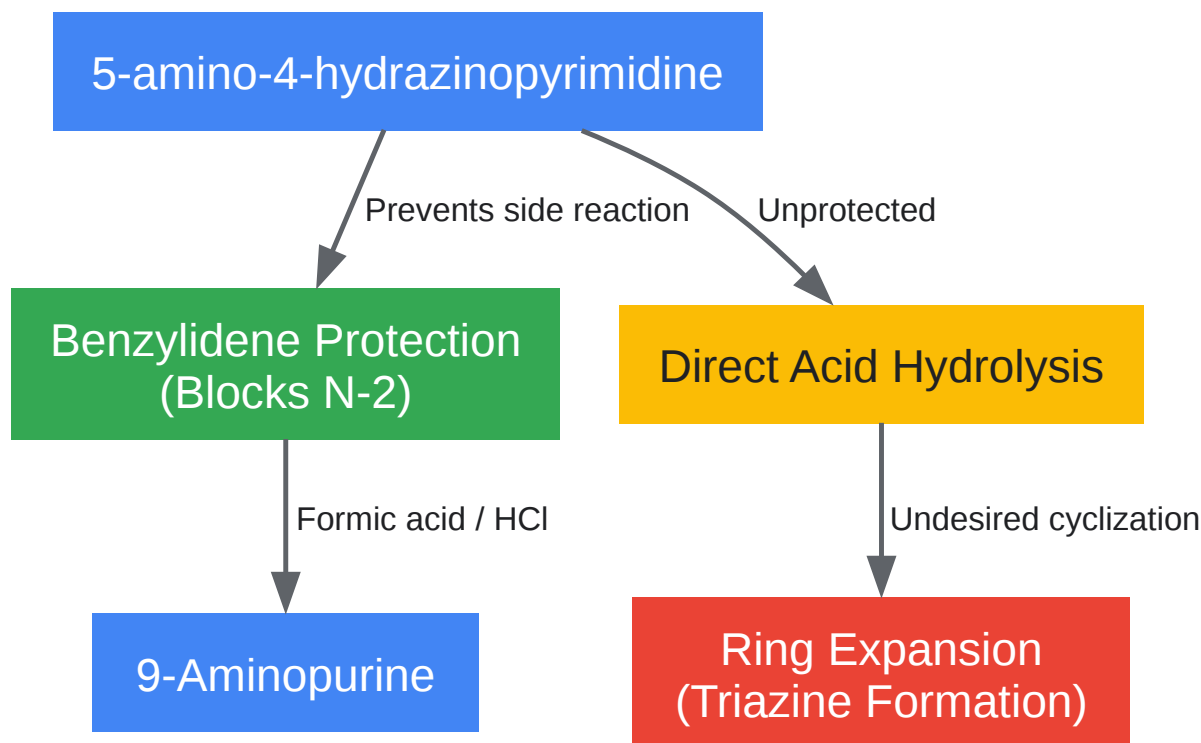
The Mechanistic Challenge: Undesired Ring Expansion

Historically, direct synthesis of 9-aminopurines via the acid hydrolysis of 5-amino-4-hydrazinopyrimidine derivatives proved highly problematic. Research by Taylor, Barton, and Paudler demonstrated that attempting to obtain 6-methyl-9-aminopurine through the direct acid hydrolysis of 6-methyl-9-formylaminopurine led to a catastrophic ring expansion[3]. Because the N-2 atom of the hydrazino group remained unprotected, it acted as a competing nucleophile, attacking the electrophilic center to form an undesired 5-methyl-1,2-dihydropyrimido[5,4-e]-as-triazine[3]. Further attempts to force ring contraction using harsh acids resulted in the rapid degradation of the purine back into 4-hydrazino-5-amino-6-methylpyrimidine[3].

The Solution: Orthogonal Protection via Benzylidene Hydrazones

To bypass this cyclization artifact, modern synthetic routes utilize a protective group strategy. One of the most effective modifications is the conversion of 5-amino-4-hydrazinopyrimidines into their corresponding benzylidene hydrazones prior to cyclization[4].

Causality: The benzylidene group acts as an orthogonal protecting moiety that sterically and electronically blocks the N-2 atom of the hydrazino group. This prevents the undesired cyclization into triazoles or dihydrotriazines, strictly directing the ortho-formate to bridge the correct nitrogens and construct the 9-aminopurine skeleton[4].



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Divergent synthetic pathways of 9-aminopurine highlighting the necessity of N-2 protection.

Validated Experimental Protocol: The Benzyldiene Protection Route

The following step-by-step methodology provides a self-validating system for the synthesis of **9H-Purin-9-amine** scaffolds, ensuring that in-process checks confirm the success of each mechanistic step before proceeding.

Step 1: Schiff Base Formation (N-2 Protection)

- **Reaction:** Suspend 5-amino-4-hydrazinopyrimidine (1.0 eq) in absolute ethanol. Add benzaldehyde (1.1 eq) dropwise at 25°C under an argon atmosphere.
- **Causality:** Benzaldehyde selectively condenses with the primary amine of the hydrazino group (N-2), forming a benzyldiene hydrazone. This masks the nucleophilicity of N-2.

- In-Process Validation: Monitor via TLC (DCM:MeOH, 9:1). The reaction is complete when the starting material spot disappears and a distinct yellow precipitate (the Schiff base) forms. Filter and dry the intermediate.

Step 2: Purine Ring Cyclization

- Reaction: Dissolve the protected Schiff base in triethyl orthoformate (excess, acting as both solvent and one-carbon donor). Add a catalytic amount of concentrated HCl. Heat gently to 70-80°C.
- Causality: The orthoformate provides the C8 carbon, bridging the pyrimidine amine and the protected hydrazino group to close the imidazole ring.
- In-Process Validation: The yellow suspension will gradually dissolve as cyclization occurs, followed by the precipitation of the protected 9-benzylideneamino-purine. Confirm ring closure via LC-MS (shift in mass corresponding to the addition of a carbon atom and loss of ethanol).

Step 3: Mild Deprotection

- Reaction: Resuspend the protected purine in a mild aqueous acidic solution (e.g., 1M HCl in THF) at room temperature.
- Causality: Harsh acidic reflux must be avoided to prevent the degradation of the purine core observed by Taylor et al.[3]. Mild hydrolysis cleaves the benzylidene group, releasing benzaldehyde and yielding the free **9H-Purin-9-amine**.
- In-Process Validation: Extract the benzaldehyde byproduct with diethyl ether. Neutralize the aqueous layer to precipitate the target 9-aminopurine. Confirm final purity via ¹H NMR (appearance of the characteristic N9-NH 2singlet at ~5.70-5.93 ppm)[2].



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Step-by-step workflow for the synthesis of 9-aminopurine scaffolds via hydrazone precursors.

Biological Activity & Drug Development Potential

The 9-aminopurine scaffold is highly prized in rational drug design due to its bioisosteric relationship with natural nucleobases. N-aminoazoles and their purine derivatives are frequently evaluated for their potential as antimetabolites[4].

Because the N9 position is typically the site of glycosidic linkage in natural RNA/DNA, substituting this position with an amino group creates a "decoy" molecule. These derivatives have demonstrated efficacy as inhibitors of ATP synthesis and hydrolysis catalyzed by mitochondrial enzymes[4]. Furthermore, the unique hydrogen-bond donor capability of the N9-NH 2group allows these molecules to form novel binding interactions within the highly conserved hinge regions of protein kinases, making **9H-Purin-9-amine** a critical starting point for the development of next-generation oncology and antimicrobial therapeutics.

References

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